

(R)-3-Chloro-2-methylpropan-1-ol: Chemical Safety & Technical Guide

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Compound of Interest

Compound Name: (2R)-3-chloro-2-methyl-1-propanol

CAS No.: 82516-66-3

Cat. No.: B8581290

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Document Control:

- Version: 2.1 (Technical Release)
- Classification: Laboratory Safety & Process Development

Chemical Identity & Physicochemical Profile

(R)-3-chloro-2-methylpropan-1-ol is a bifunctional chiral synthon containing a primary alcohol and a primary alkyl chloride. Its utility stems from the ability to selectively functionalize either terminus, allowing for the construction of complex chiral architectures such as Captopril and other antihypertensive agents.

Identification Data

Parameter	Technical Specification
IUPAC Name	(2R)-3-chloro-2-methylpropan-1-ol
CAS Registry Number	10317-10-9
Racemate CAS	13403-73-1
Synonyms	(R)-(-)-3-Chloro-2-methylpropanol; (R)- β -Chloroisobutanol
Molecular Formula	C ₄ H ₉ ClO
Molecular Weight	108.57 g/mol
SMILES	CCCI
Chirality	R-enantiomer (derived from Roche Ester)

Physical Properties

Property	Value	Note
Physical State	Liquid	Colorless to pale yellow
Boiling Point	167°C \pm 13°C	At 760 mmHg (Predicted)
Density	1.05 g/cm ³	At 20°C
Flash Point	~76.5°C	Combustible Liquid (Class IIIA)
Solubility	Soluble in alcohols, DCM, THF	Miscible with water (hydrolysis risk)
Vapor Pressure	~1.5 mmHg	At 25°C (Estimated)

Hazard Identification & Risk Assessment (GHS)

As a chlorohydrin derivative, this compound possesses alkylating potential and significant mucosal toxicity. It must be handled with the rigor reserved for genotoxic impurities (GTIs) until proven otherwise.

GHS Classification[4]

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[2]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[3]

Structural Alerts & Toxicology

- **Alkylating Potential:** The primary alkyl chloride moiety is susceptible to nucleophilic attack, making it a potential mutagen. Avoid contact with DNA bases or biological nucleophiles.
- **Metabolic Activation:** Similar chloropropanols (e.g., 3-MCPD) are metabolized to epoxides (e.g., glycidol), which are carcinogenic. Treat this compound as a potential carcinogen.
- **Hydrolysis Risk:** In the presence of base, this compound can cyclize to form (R)-2-methyloxetane or (R)-2-methyl-epichlorohydrin, both of which are highly volatile and toxic alkylating agents.

Safe Handling & Storage Protocols

Engineering Controls

- **Containment:** All transfers must occur within a certified Fume Hood or Glovebox.
- **Ventilation:** Minimum face velocity of 100 fpm.
- **Inert Atmosphere:** Store and handle under dry Nitrogen or Argon. Moisture promotes hydrolysis and HCl release.

Personal Protective Equipment (PPE)

- **Respiratory:** NIOSH-approved respirator with organic vapor cartridges (OV/AG) if outside a hood.

- Dermal: Double-gloving recommended.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Silver Shield® or Viton® (for prolonged exposure).
- Ocular: Chemical splash goggles + Face shield (if pouring > 100 mL).

Storage Conditions

- Temperature: Refrigerate at 2°C to 8°C.
- Segregation: Store away from strong oxidizers, strong bases, and active metals (Li, Na, Mg).
- Shelf Life: Re-test purity every 12 months. Check for acidity (HCl formation).

Emergency Response Procedures

First Aid

- Inhalation: Move to fresh air immediately. If breathing is labored, administer oxygen.^{[2][4]} Medical observation for 24 hours is recommended due to potential delayed pulmonary edema.
- Skin Contact: Wash with polyethylene glycol 400 (PEG-400) if available, or copious soap and water for 15 minutes. Isolate contaminated clothing.^{[1][2][3][4][5][6][7][8]}
- Eye Contact: Rinse with water for 30 minutes. Lifting upper and lower lids is critical. Consult an ophthalmologist immediately (Risk of corneal opacity).

Spill Management

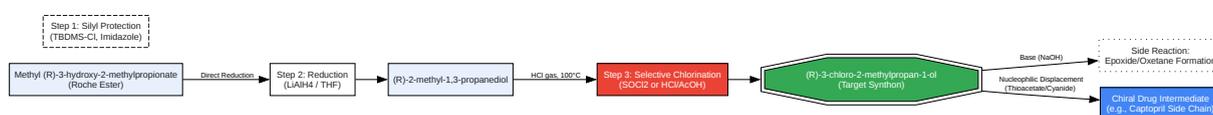
- Evacuate: Clear the area of non-essential personnel.
- PPE: Don full PPE including respiratory protection.
- Neutralize: Absorb with vermiculite or sand. Do not use combustible materials like sawdust.

- Disposal: Collect in a dedicated halogenated waste container. Label as "Toxic/Corrosive - Chlorinated Organic."

Application Workflow: Synthesis & Usage

(R)-3-chloro-2-methylpropan-1-ol is typically synthesized from the "Roche Ester" (Methyl (R)-3-hydroxy-2-methylpropionate). Below is the standard workflow for its generation and subsequent utilization in drug discovery.

Synthesis Pathway Diagram



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Figure 1: Synthetic workflow from Roche Ester to the target chlorohydrin and potential side reactions.

Experimental Considerations

- Selectivity: When chlorinating (R)-2-methyl-1,3-propanediol, a mixture of isomers (1-chloro vs. 3-chloro) may form. The 3-chloro isomer is favored sterically but purification via fractional distillation is often required.
- Reaction Monitoring: Use GC-MS to monitor the reaction.
 - Target Retention Time: Distinct shift from the diol.
 - Impurity Watch: Look for the dichlorinated byproduct (1,3-dichloro-2-methylpropane) if excess chlorinating agent is used.

References

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